

An In-depth Technical Guide to 2,5-Dimethylbenzoxazole

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Compound of Interest

Compound Name: 2,5-Dimethylbenzoxazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Dimethylbenzoxazole**, a heterocyclic organic compound with significant applications in medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, a detailed synthesis protocol, and its potential applications, tailored for professionals in research and development.

Core Data and Identification

2,5-Dimethylbenzoxazole is a substituted benzoxazole, a class of compounds known for its versatile biological activities and utility as a structural motif in drug discovery.

IUPAC Name: **2,5-Dimethylbenzoxazole**^[1] CAS Number: 5676-58-4^{[1][2]}

Physicochemical Properties

A summary of key physicochemical data for **2,5-Dimethylbenzoxazole** is presented in the table below. These properties are crucial for designing experimental conditions, predicting bioavailability, and developing formulations.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO	[2][3]
Molecular Weight	147.17 g/mol	[3]
Appearance	Clear yellow to brown liquid	[4][5]
Boiling Point	218-219 °C	[4][5]
Density	1.09 g/mL at 25 °C	[5]
Flash Point	196 °F	[5]
pKa (Predicted)	3.07 ± 0.10	[5]
logP (Estimated)	2.010	[5]
Solubility	Insoluble in water	[4]
Refractive Index (n _{20/D})	1.542	[5]

Synthesis of 2,5-Dimethylbenzoxazole

The synthesis of **2,5-Dimethylbenzoxazole** can be achieved through the condensation of 2-amino-p-cresol with N,N-dimethylacetamide. Below is a detailed experimental protocol for this synthesis.

Experimental Protocol: Synthesis from 2-Amino-p-cresol

Objective: To synthesize **2,5-Dimethylbenzoxazole** via the reaction of 2-amino-p-cresol and N,N-dimethylacetamide.

Materials:

- 2-Amino-p-cresol
- N,N-Dimethylacetamide
- Imidazolium chloride
- Ethyl acetate

- Water
- Schlenk flask
- Stirring apparatus
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a tube-type Schlenk flask, combine 2-amino-p-cresol (1.0 equivalent), imidazolium chloride (0.3 equivalents), and N,N-dimethylacetamide (as the solvent and reactant).
- **Reaction Conditions:** The reaction mixture is stirred at 160°C for 8 hours. The progress of the reaction should be monitored by an appropriate technique such as Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction, the mixture is cooled to room temperature. Water and ethyl acetate are added to the reaction mixture with stirring.
- **Extraction:** The organic layer is separated using a separatory funnel. The aqueous layer is extracted twice more with ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product. Further purification can be achieved by column chromatography on silica gel.

Spectroscopic Characterization

The structural elucidation of **2,5-Dimethylbenzoxazole** is typically confirmed using a combination of spectroscopic methods.

- ^1H NMR: Expected signals would include two singlets for the two methyl groups and aromatic protons corresponding to the benzoxazole ring system.
- ^{13}C NMR: The spectrum would show characteristic peaks for the aromatic carbons, the two methyl carbons, and the carbons of the oxazole ring.
- Infrared (IR) Spectroscopy: Key absorption bands would be observed for C-H stretching of the aromatic and methyl groups, C=N stretching of the oxazole ring, and C-O-C stretching.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of **2,5-Dimethylbenzoxazole**.

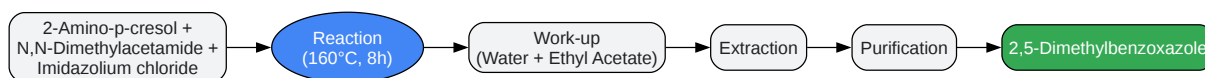
Applications in Research and Drug Development

Benzoxazole derivatives are recognized as privileged scaffolds in medicinal chemistry due to their wide range of biological activities. **2,5-Dimethylbenzoxazole** serves as a valuable building block in the synthesis of more complex molecules with potential therapeutic applications.

- Pharmaceutical Intermediates: It is used in the synthesis of compounds investigated for antimicrobial, anti-inflammatory, and anticancer properties.
- Materials Science: The rigid and aromatic structure of **2,5-Dimethylbenzoxazole** makes it a candidate for the development of fluorescent dyes and optical brighteners.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2,5-Dimethylbenzoxazole** from 2-amino-p-cresol.



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Caption: Synthesis workflow for **2,5-Dimethylbenzoxazole**.

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